

Essential Guide to the Proper Disposal of MAX-40279 Hemifumarate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MAX-40279 hemifumarate

Cat. No.: B13920719

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For researchers and drug development professionals, ensuring the safe handling and disposal of investigational compounds like **MAX-40279 hemifumarate** is a critical component of laboratory safety and regulatory compliance. This guide provides a procedural, step-by-step plan for the proper disposal of **MAX-40279 hemifumarate**, emphasizing safety and operational integrity.

MAX-40279 hemifumarate is identified as a dual and orally active inhibitor of FLT3 kinase and FGFR kinase.^[1] Due to the absence of a specific Safety Data Sheet (SDS), this compound should be treated as a hazardous chemical waste. Laboratory personnel should adhere to all institutional and local regulations concerning hazardous waste management.

Quantitative Data for MAX-40279 Hemifumarate

A summary of the available quantitative data for **MAX-40279 hemifumarate** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C22H23FN6OS.1/2C4H4O4	MedChemExpress
Molecular Weight	554.59 g/mol	MedChemExpress
CAS Number	2388506-43-0	MedChemExpress
Storage Conditions	-20°C, sealed storage, away from moisture	MedChemExpress ^[1]

Experimental Protocol: Disposal of MAX-40279 Hemifumarate

The following protocol outlines the necessary steps for the safe disposal of **MAX-40279 hemifumarate**. This procedure is based on general guidelines for the disposal of laboratory chemical waste and should be performed in conjunction with your institution's specific hazardous waste management protocols.

Materials Required:

- Personal Protective Equipment (PPE): Safety glasses with side shields or goggles, chemically resistant gloves (e.g., nitrile rubber), lab coat.
- Designated hazardous waste container, properly labeled.
- Chemical fume hood.
- Spill control equipment.

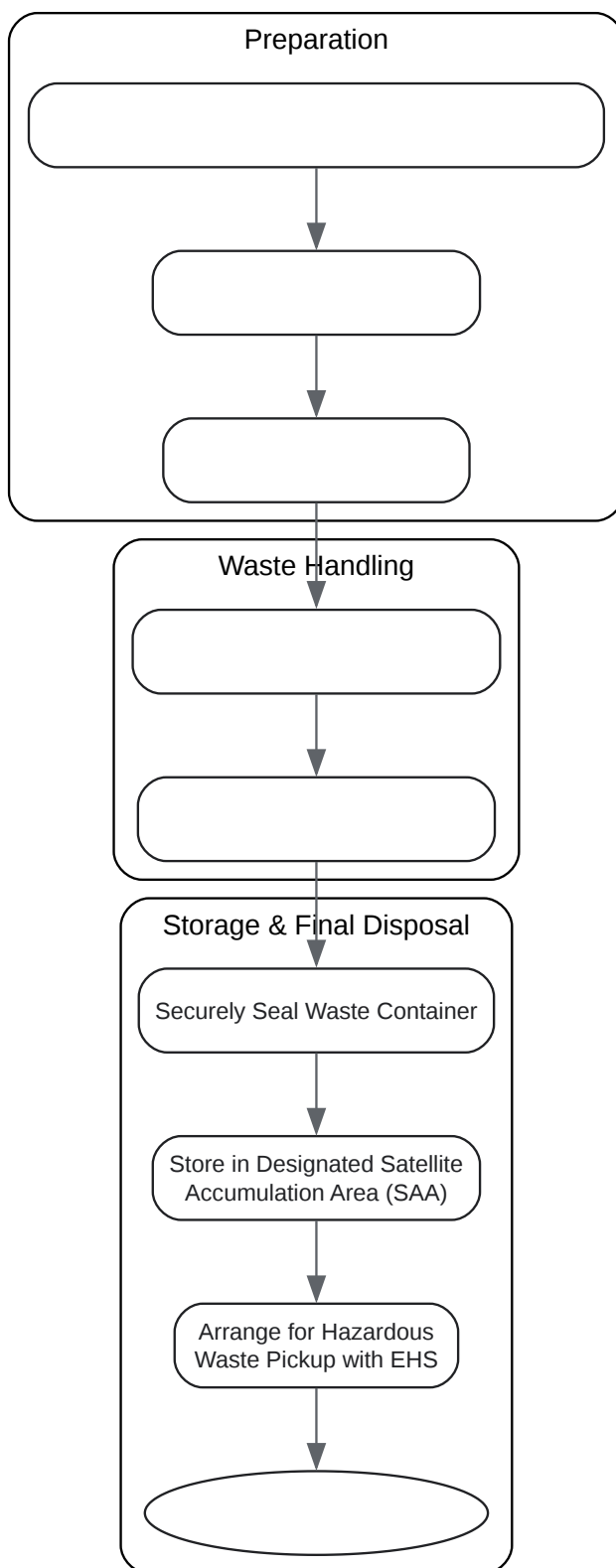
Procedure:

- Hazard Assessment: Before handling, recognize that **MAX-40279 hemifumarate**'s full toxicological properties may not be known. The hemifumarate component suggests it is a salt of fumaric acid, which can cause serious eye irritation.^{[2][3]} Therefore, treat the compound with caution.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, a lab coat, and chemically resistant gloves, before handling the compound.^[2]
- Waste Segregation and Collection:
 - Collect waste **MAX-40279 hemifumarate** in a designated hazardous waste container that is compatible with the chemical.^{[2][4]}
 - Ensure the container is clearly labeled as "Hazardous Waste" and includes the full chemical name: "**MAX-40279 hemifumarate**".^{[2][5]}

- Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[\[2\]](#)
- Storage of Waste:
 - Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[5\]](#)[\[6\]](#)
 - The SAA should be at or near the point of waste generation.[\[5\]](#)
 - Keep the waste container securely closed at all times, except when adding waste.[\[5\]](#)[\[7\]](#)
- Disposal of Contaminated Materials:
 - Any materials contaminated with **MAX-40279 hemifumarate**, such as pipette tips, weighing boats, and gloves, should also be disposed of in the designated hazardous waste container.
 - For empty containers that held the compound, they should be managed as hazardous waste unless triple-rinsed with a suitable solvent. The rinseate must be collected as hazardous waste.[\[7\]](#)
- Arranging for Pickup:
 - Once the waste container is full or ready for disposal, contact your institution's EHS office to arrange for a hazardous waste pickup.[\[5\]](#)
 - Do not dispose of **MAX-40279 hemifumarate** down the drain or in regular trash.[\[7\]](#)[\[8\]](#)
- Spill Management:
 - In the event of a spill, evacuate the immediate area if necessary.
 - Wearing appropriate PPE, carefully clean up the spill. For a solid, gently sweep or vacuum the material to avoid dust generation and place it in the hazardous waste container.[\[2\]](#)
 - Ventilate the area and wash the spill site after the material has been collected.[\[2\]](#)

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **MAX-40279 hemifumarate**.



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Caption: Disposal workflow for **MAX-40279 hemifumarate**.

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- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of MAX-40279 Hemifumarate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13920719#max-40279-hemifumarate-proper-disposal-procedures]

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